

Commercial Availability and Technical Guide for Fenobucarb-d3

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Compound of Interest

Compound Name: *Fenobucarb-d3*

Cat. No.: *B12407641*

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For researchers, scientists, and professionals in drug development requiring high-purity deuterated standards, **Fenobucarb-d3** is commercially available from a select number of specialized chemical suppliers. This technical guide provides an in-depth overview of its availability, product specifications, and a general protocol for its application as an internal standard in analytical chemistry.

Fenobucarb-d3, the deuterated analog of the carbamate insecticide Fenobucarb, serves as an invaluable internal standard for quantitative analysis, particularly in liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS) methods. [1] Its use allows for the accurate quantification of Fenobucarb in various matrices by correcting for variations during sample preparation and analysis.

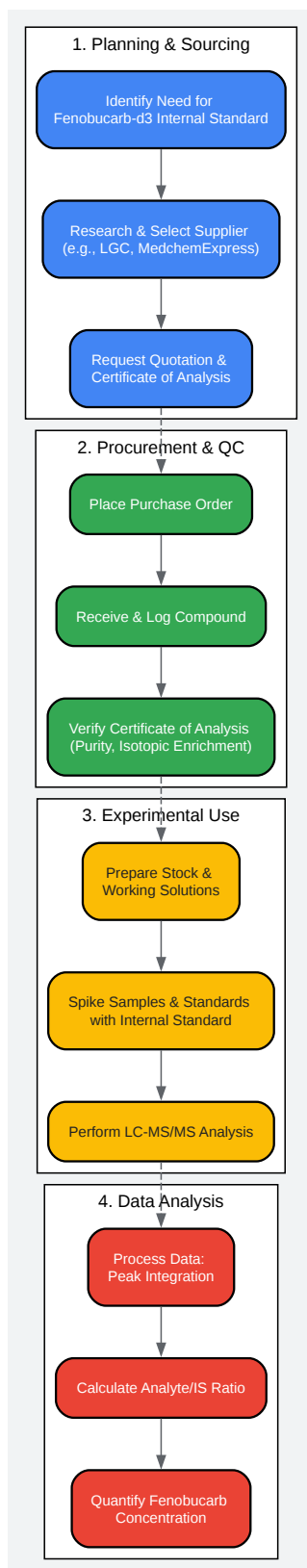
Commercial Suppliers and Product Specifications

Several reputable suppliers offer **Fenobucarb-d3** for research purposes. The following table summarizes the available quantitative data from key suppliers. Researchers are advised to request a certificate of analysis from the supplier for detailed information on purity and isotopic enrichment.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight	Available Quantities	Price (USD)
LGC Standards	TRC-F248609-10MG	2662756-72-9	C ₁₂ D ₃ H ₁₄ N O ₂	210.2874	10 mg	\$150.00
	TRC-F248609-50MG	50 mg				\$1,233.00
	TRC-F248609-100MG	100 mg				\$1,200.00
MedchemExpress	HY-B0835S	2662756-72-9	C ₁₂ H ₁₄ D ₃ N O ₂	210.29	1 mg, 5 mg	Request Quote
HPC Standards	689530	2662756-72-9	C ₁₂ H ₁₄ D ₃ N O ₂	Not Specified	1x1ML (100 µg/ml in Acetonitrile)	Login for Price

Logical Workflow for Acquisition and Use of Fenobucarb-d3

The following diagram illustrates the typical workflow for a researcher from identifying the need for **Fenobucarb-d3** to its application in a quantitative analytical experiment.



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Fenobucarb-d3 Acquisition and Use Workflow

General Experimental Protocol for Use as an Internal Standard

While a specific, detailed experimental protocol for **Fenobucarb-d3** was not found in the public domain, a general methodology for using a deuterated internal standard in LC-MS analysis for pesticides is provided below. This protocol is based on established analytical practices and should be adapted and validated by the end-user for their specific matrix and instrumentation.

Objective: To accurately quantify Fenobucarb in a given sample matrix using **Fenobucarb-d3** as an internal standard.

Materials:

- **Fenobucarb-d3** (from a certified supplier)
- Fenobucarb analytical standard
- LC-MS grade solvents (e.g., acetonitrile, methanol, water)
- Formic acid or ammonium formate (for mobile phase modification)
- Sample matrix (e.g., water, soil extract, biological fluid)
- Appropriate solid-phase extraction (SPE) cartridges (if sample cleanup is required)
- Autosampler vials
- Calibrated pipettes

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Tandem Mass Spectrometer (MS/MS) with an appropriate ionization source (e.g., Electrospray Ionization - ESI)

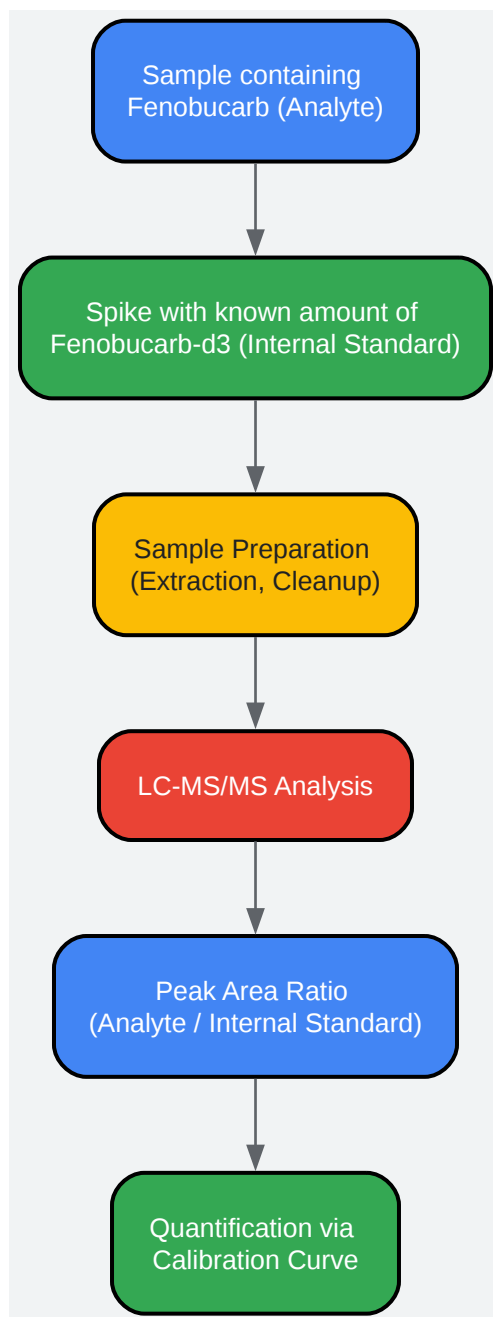
Methodology:

- Preparation of Stock Solutions:
 - **Fenobucarb-d3** Internal Standard (IS) Stock Solution: Accurately weigh a known amount of **Fenobucarb-d3** and dissolve it in a suitable solvent (e.g., acetonitrile) to prepare a stock solution of a specific concentration (e.g., 100 µg/mL).
 - Fenobucarb Analyte Stock Solution: Similarly, prepare a stock solution of the non-labeled Fenobucarb analytical standard.
- Preparation of Working Solutions:
 - IS Working Solution: Dilute the IS stock solution to a concentration that will result in a robust signal when a small volume is spiked into the samples (e.g., 1 µg/mL).
 - Calibration Standards: Prepare a series of calibration standards by serial dilution of the Fenobucarb analyte stock solution. Each calibration standard should be spiked with a constant, known amount of the IS working solution.
- Sample Preparation:
 - Accurately measure a known volume or weigh a known amount of the sample.
 - Spike the sample with the same constant, known amount of the IS working solution as used for the calibration standards.
 - Perform sample extraction and cleanup as required for the specific matrix. A common technique for pesticide analysis is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.[\[2\]](#)
- LC-MS/MS Analysis:
 - Develop an LC method to chromatographically separate Fenobucarb from other matrix components.
 - Optimize the MS/MS parameters for both Fenobucarb and **Fenobucarb-d3**. This involves selecting appropriate precursor and product ions (Multiple Reaction Monitoring - MRM transitions) and optimizing collision energies.

- Inject the prepared calibration standards and samples onto the LC-MS/MS system.
- Data Analysis:
 - Integrate the peak areas for both the Fenobucarb analyte and the **Fenobucarb-d3** internal standard in both the calibration standards and the samples.
 - Create a calibration curve by plotting the ratio of the analyte peak area to the IS peak area against the concentration of the analyte for the calibration standards.
 - Calculate the analyte-to-IS peak area ratio for the unknown samples and determine the concentration of Fenobucarb using the calibration curve.

Signaling Pathways and Logical Relationships

The primary role of **Fenobucarb-d3** is not in the study of signaling pathways but as a tool for accurate quantification. The logical relationship in its use is straightforward: the deuterated standard is assumed to behave identically to the non-deuterated analyte during extraction, chromatography, and ionization, thus any loss or variation in the analyte signal will be mirrored by the internal standard, allowing for a precise ratiometric measurement.



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*Logic of using **Fenobucarb-d3** as an internal standard.*

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References

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- 2. Determination of fenobucarb residues in animal and aquatic food products using liquid chromatography-tandem mass spectrometry coupled with a QuEChERS extraction method - PubMed [pubmed.ncbi.nlm.nih.gov]
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